

# CG428 stability and storage conditions

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## Compound of Interest

Compound Name: CG428

Cat. No.: B11929720

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## CG428 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of the potent and selective tropomyosin receptor kinase (TRK) degrader, **CG428**.

## Frequently Asked Questions (FAQs)

Q1: What is **CG428**?

A1: **CG428** is a potent and selective tropomyosin receptor kinase (TRK) PROTAC (Proteolysis Targeting Chimera) degrader.<sup>[1]</sup> It is a chemical tool used in research to induce the degradation of TRK proteins, which are involved in certain types of cancer.<sup>[1][2]</sup> **CG428** works by linking the TRK protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the TRK protein by the proteasome. It has demonstrated anti-tumor activity and is used to study the in vivo function of TRK fusion proteins in tumorigenesis.<sup>[1][3]</sup>

Q2: What are the recommended storage conditions for **CG428** powder?

A2: For long-term storage, **CG428** powder should be stored at -20°C.<sup>[2][3][4]</sup> Under these conditions, it can be stable for up to two to three years.<sup>[3][4]</sup> For short-term storage, such as a few days to weeks, it can be kept at 0-4°C in a dry and dark environment.<sup>[2]</sup> The product is generally stable enough for a few weeks at ambient temperature during shipping.<sup>[2]</sup>

Q3: How should I store solutions of **CG428**?

A3: The stability of **CG428** in solution depends on the solvent and storage temperature. For solutions in DMSO, it is recommended to store them in tightly sealed vials at -80°C for up to one year, or at -20°C for up to one month.[3][4] It is advisable to prepare and use solutions on the same day.[3] If you need to make stock solutions in advance, storing them as aliquots is recommended to avoid multiple freeze-thaw cycles.[3]

Q4: Is **CG428** sensitive to light?

A4: While specific photostability studies for **CG428** are not readily available, it is good laboratory practice to store the solid compound and its solutions protected from light. One supplier recommends storing the powder in a dark place.[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no activity of CG428 in my experiment.	Improper storage of the compound (powder or solution).	Ensure that the compound has been stored according to the recommended conditions. For long-term storage, the powder should be at -20°C and DMSO stocks at -80°C.
Multiple freeze-thaw cycles of the stock solution.	Aliquot the stock solution upon preparation to minimize the number of freeze-thaw cycles.	
Degradation of the compound due to prolonged storage at room temperature.	Prepare fresh solutions from the powder for your experiments. Allow the product to equilibrate to room temperature for at least one hour before opening the vial. <sup>[3]</sup>	
Precipitation observed in the stock solution upon thawing.	The solubility of CG428 in the solvent may have been exceeded.	Gently warm the solution and sonicate to aid in redissolving the compound. Ensure the concentration is not above the recommended solubility limits.
The solution was not stored properly, leading to solvent evaporation.	Ensure vials are tightly sealed. If solvent evaporation is suspected, it is best to prepare a fresh stock solution.	

## Stability and Storage Data

Table 1: Recommended Storage Conditions for **CG428**

Form	Storage Temperature	Duration	Source
Powder	-20°C	Long-term (months to years)	[2][3][4]
Powder	0 - 4°C	Short-term (days to weeks)	[2]
In DMSO	-80°C	Up to 1 year	[4]
In DMSO	-20°C	Up to 1 month	[3]
In DMSO	4°C	Up to 2 weeks	[3]

Table 2: Solubility of **CG428**

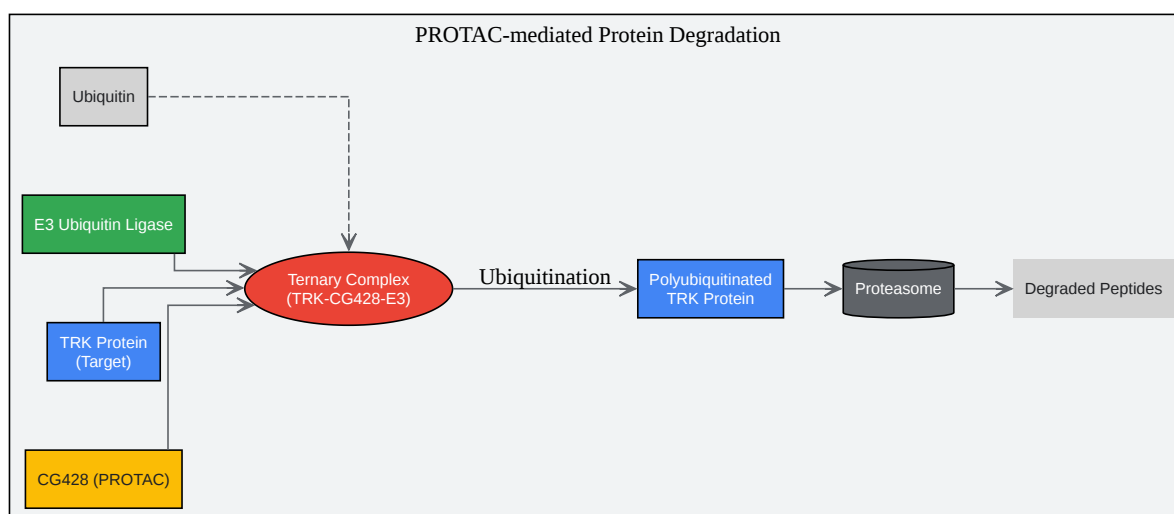
Solvent	Solubility	Source
DMSO	90 mg/mL (110.45 mM)	[4]

## Experimental Protocols

### Protocol for Preparing a **CG428** Stock Solution

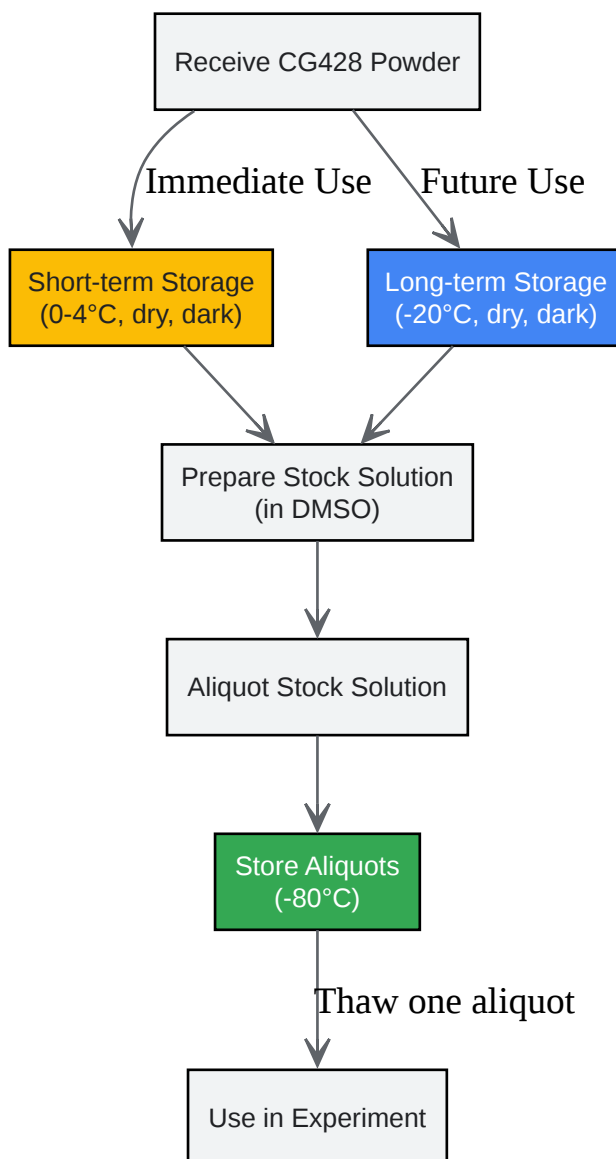
- **Equilibration:** Before opening the vial, allow the **CG428** powder to equilibrate to room temperature for at least one hour.[3]
- **Weighing:** In a sterile environment, accurately weigh the desired amount of **CG428** powder.
- **Dissolution:** Add the appropriate volume of high-purity DMSO to the powder to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add the corresponding volume of DMSO to the weighed powder.
- **Solubilization:** To ensure complete dissolution, vortex the solution and sonicate if necessary. [4]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term use.

## Visualizations



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Caption: Mechanism of action for **CG428** as a PROTAC, inducing the degradation of TRK protein.



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